

# Proper Disposal of D-Altritol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: D-Altritol

Cat. No.: B1197955

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **D-Altritol**, a sugar alcohol used in various research and development applications. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

## Key Chemical and Physical Properties of D-Altritol

A thorough understanding of a chemical's properties is the first step in safe handling and disposal. The following table summarizes the key quantitative data for **D-Altritol**.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O <sub>6</sub> [1][2]
Molecular Weight	182.17 g/mol [1][2]
Appearance	White to off-white crystalline powder[1][2]
Melting Point	66-67 °C or 88°C
Solubility	Soluble in water
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)

## Experimental Protocols for Disposal

The proper disposal route for **D-Altritol** depends on the quantity of waste, its concentration, and the presence of any contaminants. The following step-by-step procedures provide a clear path for safe disposal.

### Step 1: Hazard Assessment and Personal Protective Equipment (PPE)

Before handling **D-Altritol** waste, it is crucial to conduct a thorough hazard assessment. As **D-Altritol** can cause skin and eye irritation and is harmful if swallowed, appropriate PPE must be worn at all times. This includes:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

### Step 2: Uncontaminated D-Altritol Waste (Small Quantities)

For small quantities of uncontaminated, solid **D-Altritol** or dilute aqueous solutions, the following procedure may be applicable, subject to approval from your institution's Environmental Health and Safety (EHS) office.

- Consult EHS: Always consult your institution's EHS guidelines before any drain disposal. Regulations vary, and some institutions may prohibit the drain disposal of any chemical waste.
- Dilution: If approved, for dilute aqueous solutions, ensure the concentration is low. For solid **D-Altritol**, dissolve it in a large volume of water (at least 100 times its volume).
- Drain Disposal: Slowly pour the dilute solution down the drain with a continuous flow of cold water. Flush the drain with ample water for several minutes to ensure the chemical is fully cleared from the plumbing.

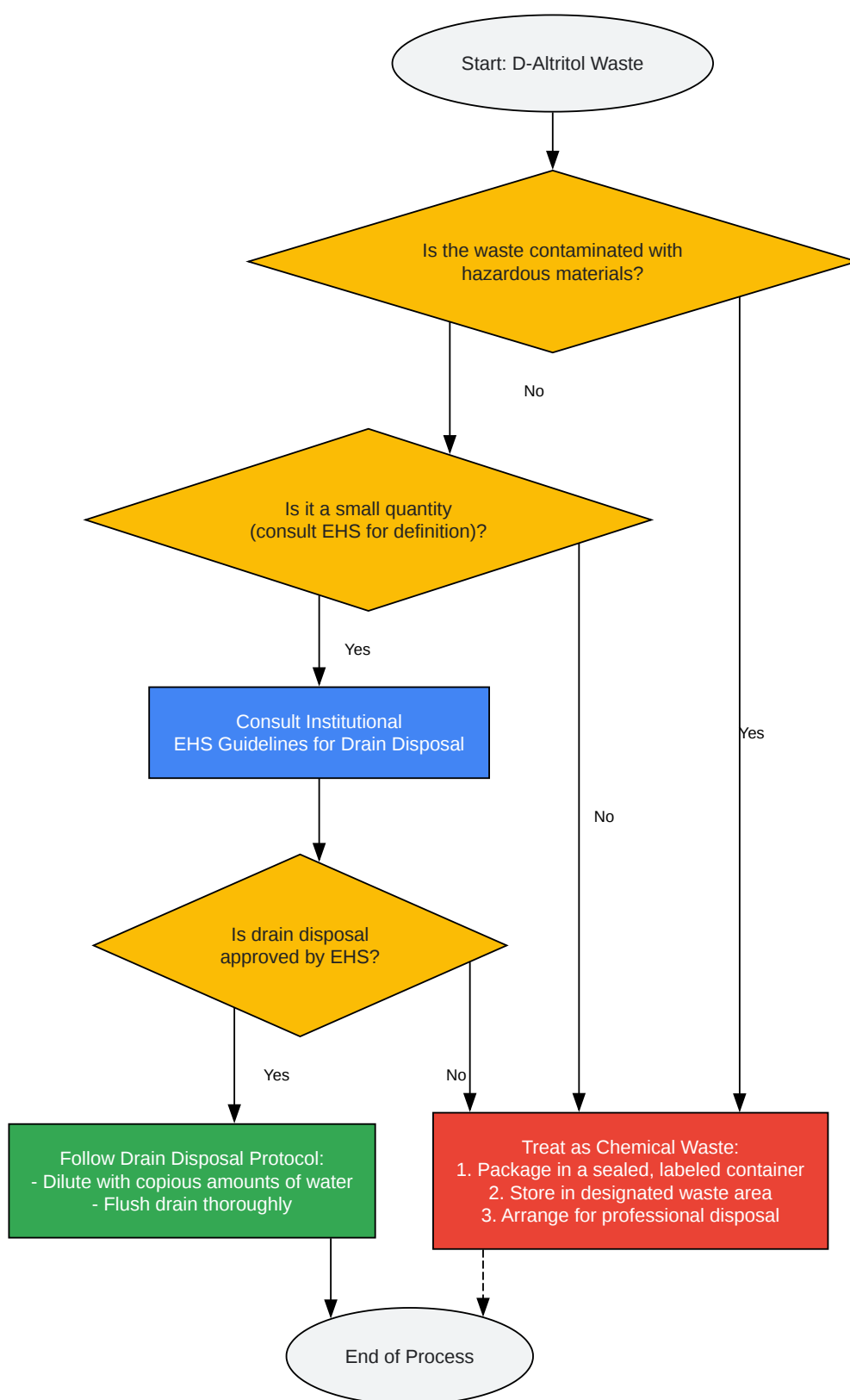
## Step 3: Contaminated or Large Quantities of D-Altritol Waste

For larger quantities of **D-Altritol**, or any amount that is contaminated with other hazardous materials, the following chemical waste disposal procedure must be followed:

- **Containment:** Place the **D-Altritol** waste in a clearly labeled, sealed, and chemically compatible container. The original container can be used if it is in good condition.
- **Labeling:** The container must be labeled as "Hazardous Waste" and include the full chemical name ("**D-Altritol**"), the quantity, and the date. If the waste is a mixture, all components must be listed.
- **Storage:** Store the sealed container in a designated satellite accumulation area for chemical waste, away from incompatible materials.
- **Disposal Request:** Arrange for pickup and disposal by your institution's licensed hazardous waste management service.

## D-Altritol Disposal Decision Workflow

The following diagram illustrates the logical steps to determine the appropriate disposal route for **D-Altritol** waste.



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Caption: **D-Altritol** Disposal Decision Workflow.

By following these established procedures and consulting with your institution's safety office, you can ensure the safe and responsible disposal of **D-Altritol**, contributing to a secure and compliant laboratory environment.

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## References

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